

# Naphthol AS-MX chemical properties and structure

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## Compound of Interest

Compound Name: Naphthol AS-MX

Cat. No.: B1584973

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## Naphthol AS-MX: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Naphthol AS-MX**, with the IUPAC name 3-hydroxy-N-(2,4-dimethylphenyl)-2-naphthamide, is an organic compound belonging to the family of Naphthol AS dyes. These compounds are characterized by a 3-hydroxy-2-naphthoic acid amide core structure. While historically significant in the dye and pigment industry, derivatives of Naphthol AS, particularly in their phosphorylated forms, have garnered increasing interest in biomedical research for their roles as enzyme substrates and inhibitors of critical cellular signaling pathways. This technical guide provides a detailed overview of the chemical properties, structure, and relevant biological activities of **Naphthol AS-MX** and its derivatives, tailored for a scientific audience.

### Chemical Structure and Properties

The chemical structure of **Naphthol AS-MX** consists of a naphthalene ring system substituted with a hydroxyl group and an amide group. The amide nitrogen is further substituted with a 2,4-dimethylphenyl group.

Structure:

Caption: CREB-CBP Signaling Pathway and Inhibition by **Naphthol AS-MX** Phosphate.

## Conclusion

**Naphthol AS-MX** is a well-characterized organic compound with a rich history in industrial applications. While its direct biological activities are not extensively documented, its phosphorylated derivative, **Naphthol AS-MX** phosphate, has emerged as a valuable tool for researchers studying cellular signaling. As an inhibitor of the critical CREB-CBP interaction, it provides a means to probe the downstream effects of this pathway and may serve as a lead compound for the development of novel therapeutics targeting diseases associated with aberrant CREB signaling. Further research into the synthesis of various Naphthol AS derivatives and their biological evaluation is a promising area for drug discovery and development.

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